

# Unveiling the Trajectory of Diethylamine Phosphate: A Technical Deep Dive

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## Compound of Interest

Compound Name: Diethylamine phosphate

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## Introduction

**Diethylamine phosphate**, systematically known as diethylammonium dihydrogen phosphate, is a compound that has carved a niche in the realm of materials science. While its name might suggest a straightforward ionic salt, its historical and scientific journey reveals a more nuanced profile, primarily centered on its intriguing physical properties. This technical guide provides a comprehensive overview of the historical development of **diethylamine phosphate** research, presenting key data, experimental methodologies, and a glimpse into its limited exploration in other scientific domains.

## Core Chemical and Physical Properties

**Diethylamine phosphate** is an organic ammonium salt with the chemical formula  $(\text{CH}_3\text{CH}_2)_2\text{NH}_2^+\text{H}_2\text{PO}_4^-$ . It is a white crystalline solid, soluble in water, DMSO, and methanol.

[1]

Property	Value	Reference
CAS Number	68109-72-8	[2]
Molecular Formula	C <sub>4</sub> H <sub>14</sub> NO <sub>4</sub> P	[2]
Molecular Weight	171.13 g/mol	[2]
Melting Point	153-156 °C	[3]
Synonyms	Diethylammonium dihydrogen phosphate, N-Ethylethanamine phosphate	[2]

## Historical Development and Primary Applications

The historical trajectory of **diethylamine phosphate** research is intrinsically linked to the broader exploration of ferroelectric and piezoelectric materials. While a definitive timeline of its first synthesis is not readily available in prominent literature, the study of similar ammonium phosphate salts dates back to the early 20th century with seminal work on compounds like Rochelle salt and potassium dihydrogen phosphate (KDP).[1][4] Research into organic and alkylammonium phosphates gained momentum as scientists sought to tune material properties by modifying the organic cation.[5][6]

The primary application that has driven the majority of research into **diethylamine phosphate** is its use as an auxiliary material in the development of ferroelectric and piezoelectric materials.[3][7] These materials exhibit spontaneous electric polarization that can be reversed by an external electric field (ferroelectricity) and the ability to generate an electric charge in response to applied mechanical stress (piezoelectricity).

While specific quantitative data for the ferroelectric and piezoelectric properties of pure **diethylamine phosphate** are not extensively published, research on related alkylammonium phosphates indicates that the organic cation plays a crucial role in the crystal structure and, consequently, the material's physical characteristics.[5][6]

## Experimental Protocols

### Synthesis of Diethylammonium Dihydrogen Phosphate

A general and straightforward method for the synthesis of diethylammonium dihydrogen phosphate involves the acid-base reaction between diethylamine and phosphoric acid.

Materials:

- Diethylamine ( $(\text{CH}_3\text{CH}_2)_2\text{NH}$ )
- Orthophosphoric acid ( $\text{H}_3\text{PO}_4$ )
- Suitable solvent (e.g., ethanol or water)

Procedure:

- Dissolve a known molar amount of diethylamine in the chosen solvent in a reaction vessel.
- Slowly add an equimolar amount of orthophosphoric acid to the diethylamine solution while stirring continuously. The reaction is exothermic, so controlled addition and cooling may be necessary.
- Continue stirring the mixture for a specified period to ensure complete reaction.
- The diethylammonium dihydrogen phosphate salt will precipitate out of the solution. The product can be isolated by filtration.
- The collected solid is then washed with a cold solvent to remove any unreacted starting materials and dried under vacuum.
- For single crystal growth, the synthesized salt can be recrystallized from a suitable solvent by slow evaporation.

Note: This is a generalized protocol. Specific reaction conditions such as temperature, concentration, and stirring time would need to be optimized for desired yield and purity.

## Characterization of Material Properties

Standard solid-state characterization techniques are employed to investigate the properties of **diethylamine phosphate**.

- **Crystal Structure:** Single-crystal X-ray diffraction (XRD) is used to determine the crystal system, space group, and atomic arrangement.
- **Ferroelectric Properties:** The ferroelectric behavior is typically characterized by measuring the polarization-electric field (P-E) hysteresis loop. This provides key parameters such as spontaneous polarization ( $P_s$ ), remnant polarization ( $P_r$ ), and the coercive field ( $E_c$ ).
- **Piezoelectric Properties:** The piezoelectric coefficient ( $d_{33}$ ) can be measured using a  $d_{33}$  meter, which applies a known force to the material and measures the generated charge.
- **Dielectric Properties:** Dielectric spectroscopy is used to measure the dielectric constant and dielectric loss as a function of frequency and temperature.

## Exploration in Other Fields

### Organic Synthesis

**Diethylamine phosphate** is described as a compound useful in organic synthesis and as a phosphitylating agent.<sup>[3]</sup> While specific, widely adopted applications in mainstream organic synthesis are not extensively documented, its nature as a salt of a secondary amine and a phosphate moiety suggests potential utility as a catalyst or reagent in reactions where proton transfer or phosphate group transfer is involved.

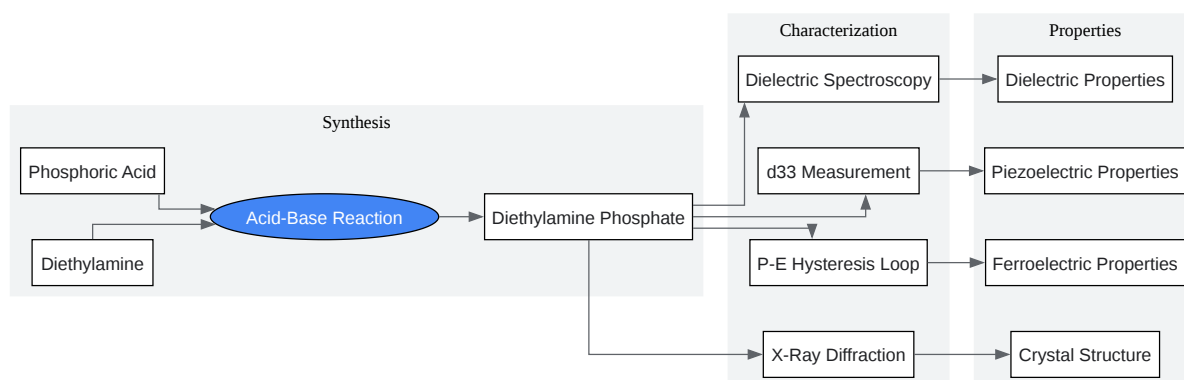
### Biological and Pharmaceutical Context

The role of **diethylamine phosphate** in drug development is minimal to non-existent. While diethylamine itself is a crucial intermediate in the synthesis of various pharmaceuticals, including anesthetics and antihistamines, there is no substantial evidence to suggest that **diethylamine phosphate** is used as an active pharmaceutical ingredient or a key manufacturing intermediate.<sup>[8]</sup>

However, some research has explored the use of diethylammonium dihydrogen phosphate as an ionic liquid in biological contexts. Studies have investigated its effects on protein stability, indicating that it can influence the structural integrity of biomolecules like hemoglobin.<sup>[9][10]</sup> This line of inquiry positions it more as a tool for biochemical research rather than a component of a therapeutic agent. There is no known involvement of **diethylamine phosphate** in specific signaling pathways.

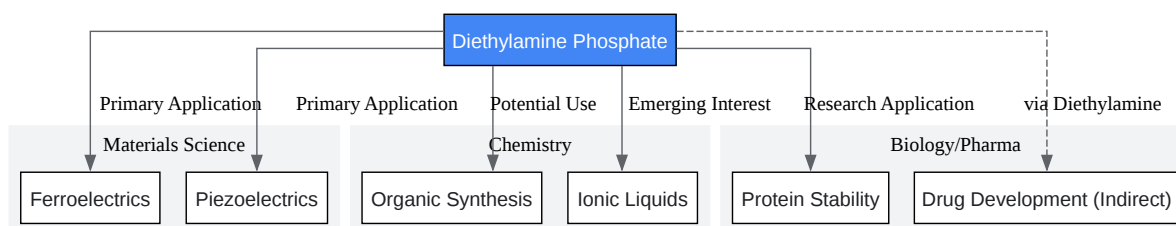
## Logical Relationships and Workflows

The following diagrams illustrate the logical flow of synthesis and characterization, as well as the conceptual relationship of **diethylamine phosphate** to broader fields of study.



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Fig. 1: Experimental workflow for synthesis and characterization.



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